

The Solubility Profile of Catechol Violet: A Technical Guide

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Compound of Interest

Compound Name: Catechol violet

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Catechol Violet** in aqueous and organic solvents. The information contained herein is intended to support research, development, and quality control activities where **Catechol Violet** is utilized as an indicator, chelating agent, or for other analytical purposes. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and a visual representation of the experimental workflow.

Introduction to Catechol Violet

Catechol Violet, also known as **Pyrocatechol Violet**, is a sulfonephthalein dye with the chemical formula $C_{19}H_{14}O_7S$.^[1] It is widely used in analytical chemistry as a complexometric indicator for metal titrations, particularly for bismuth, thorium, and zirconium. Its utility is derived from its ability to form colored complexes with metal ions. The solubility of **Catechol Violet** is a critical physical property that dictates its application in various solvent systems and its performance in analytical assays. An understanding of its solubility characteristics is paramount for accurate and reproducible experimental outcomes.

Quantitative Solubility Data

The solubility of **Catechol Violet** has been determined in a range of common laboratory solvents. The following table summarizes the available quantitative data, providing a comparative reference for researchers. It is important to note that solubility can be influenced

by factors such as temperature, pH, and the presence of other solutes. Some sources indicate the need for sonication to facilitate dissolution, suggesting that the rate of dissolution may be slow.^[2]^[3]

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Conditions and Notes
Water	20 - 60	51.76 - 155.28	A range is provided due to varying reports. Some sources state 20 mg/mL with the need for sonication.[2][3] Another indicates solubility as high as 60 mg/mL.[1] A value of 50 g/L (50 mg/mL) at 27°C has also been reported.[4] A lower solubility of 1 mg/mL is also cited.[4][5][6]
Dimethyl Sulfoxide (DMSO)	35	90.58	Requires sonication for dissolution. It is noted that hygroscopic DMSO can significantly impact solubility, and the use of newly opened DMSO is recommended.[2][3]
Ethanol	~1	~2.59	Described as soluble, and slightly soluble in cold ethanol.[1][7][8] A specific value of 0.01 g/10 mL (1 mg/mL) in a mixture of ethanol and water has been reported.[5]
Methanol	~1	~2.59	A 0.1% solution (1 mg/mL) is described

as a clear solution.[9]

Ethylene Glycol Monomethyl Ether	Soluble	-	No quantitative data available.[1][6][10]
Glacial Acetic Acid	Soluble	-	Used for recrystallization, indicating solubility. [10]
Non-polar Organic Solvents (e.g., Ether, Benzene, Xylene)	Insoluble	-	Consistently reported as insoluble in these solvents.[1][7][8]

Experimental Protocol for Solubility Determination

The following section details a standardized experimental methodology for determining the equilibrium solubility of **Catechol Violet**, primarily based on the widely accepted shake-flask method.[2][7] This method is considered the gold standard for establishing the thermodynamic solubility of a compound.

Materials and Equipment

- **Catechol Violet** (high purity)
- Solvents of interest (e.g., deionized water, ethanol, DMSO)
- Volumetric flasks and pipettes
- Scintillation vials or sealed flasks
- Orbital shaker or wrist-action shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE or PVDF)
- UV-Vis Spectrophotometer

- Analytical balance

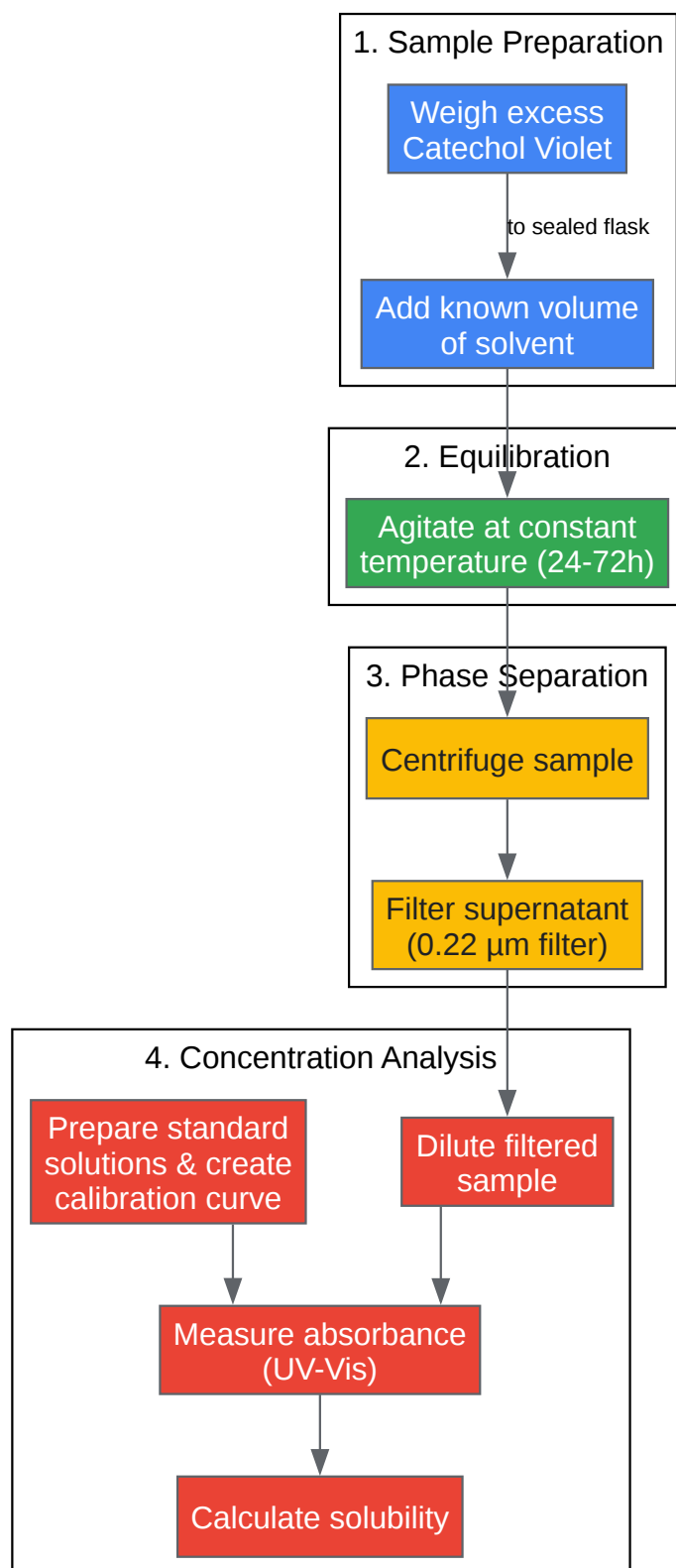
Procedure

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **Catechol Violet** and add it to a series of scintillation vials or sealed flasks. The presence of undissolved solid at the end of the experiment is crucial to ensure that equilibrium has been reached.
 - Add a known volume of the desired solvent to each vial.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker with a constant, controlled temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been established (i.e., the concentration of the solute in the solution does not change over time).
- Sample Separation:
 - After the equilibration period, remove the vials from the shaker and allow the undissolved solid to settle.
 - To separate the saturated solution from the excess solid, centrifuge the samples at a high speed.
 - Carefully withdraw an aliquot of the supernatant using a pipette.
 - Filter the aliquot through a syringe filter to remove any remaining solid particles. This step is critical to prevent artificially high solubility readings.
- Concentration Analysis (UV-Vis Spectrophotometry):

- Prepare a series of standard solutions of **Catechol Violet** of known concentrations in the same solvent used for the solubility test.
- Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **Catechol Violet** to generate a calibration curve.
- Dilute the filtered supernatant from the saturated solution to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample and use the calibration curve to determine the concentration of **Catechol Violet** in the saturated solution.
- Calculate the solubility in mg/mL or other desired units, accounting for the dilution factor.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Catechol Violet**.



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Fig. 1: Experimental workflow for solubility determination.

Conclusion

This technical guide provides essential data and methodologies for understanding and determining the solubility of **Catechol Violet**. The compound exhibits good solubility in water and polar organic solvents like DMSO, while being insoluble in non-polar organic solvents. The provided experimental protocol, based on the shake-flask method coupled with UV-Vis spectrophotometry, offers a reliable approach for quantifying its solubility in various media. This information is crucial for the effective application of **Catechol Violet** in research, analytical method development, and other scientific endeavors.

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